

Essential Guide to the Proper Disposal of 17-Hydroxyisolathyrol

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Compound of Interest

Compound Name: 17-Hydroxyisolathyrol

Cat. No.: B15594547

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of laboratory chemicals is a critical aspect of responsible research. This guide provides a detailed, step-by-step procedure for the proper disposal of **17-Hydroxyisolathyrol**, a macrocyclic lathyrol derivative. While this compound is not classified as a hazardous substance, adherence to established laboratory waste management protocols is essential to maintain a safe working environment and ensure regulatory compliance.

Chemical Safety and Hazard Profile

Based on available safety data, **17-Hydroxyisolathyrol** is not considered a hazardous substance or mixture.^[1] However, it is crucial to treat all chemical waste with caution and follow institutional guidelines. General laboratory safety practices should always be observed when handling this compound and its waste.

Identifier	Information	Source
Product Name	17-Hydroxyisolathyrol	AbMole BioScience[1]
CAS Number	93551-00-9	AbMole BioScience[1]
Molecular Formula	C20H30O5	AbMole BioScience[1]
Hazard Classification	Not a hazardous substance or mixture	AbMole BioScience[1]
Primary Use	For research use only	AbMole BioScience[1], MedchemExpress.com[2]

Standard Disposal Protocol for 17-Hydroxyisolathyrol

This protocol outlines the recommended procedure for disposing of waste containing **17-Hydroxyisolathyrol**. This includes pure compound, solutions, and contaminated labware.

1. Waste Identification and Segregation:

- Identify: Clearly identify all waste streams containing **17-Hydroxyisolathyrol**. This includes unused stock, solutions, and contaminated materials (e.g., pipette tips, gloves, vials).
- Segregate: Although not classified as hazardous, it is good practice to segregate **17-Hydroxyisolathyrol** waste from other chemical waste streams to prevent unintended reactions.[3][4] Do not mix with incompatible waste materials.

2. Waste Collection and Storage:

- Container Selection: Collect waste in a designated, chemically compatible container with a secure, leak-proof lid.[3][5] The container must be in good condition and free from damage.
- Labeling: Label the waste container clearly with the words "Waste," the full chemical name "**17-Hydroxyisolathyrol**," and the approximate concentration and quantity. This ensures accurate identification for disposal.[4][6]

- **Storage Location:** Store the waste container in a designated satellite accumulation area (SAA) within the laboratory.[6] This area should be away from general lab traffic and in a well-ventilated location.

3. Institutional Waste Management Procedures:

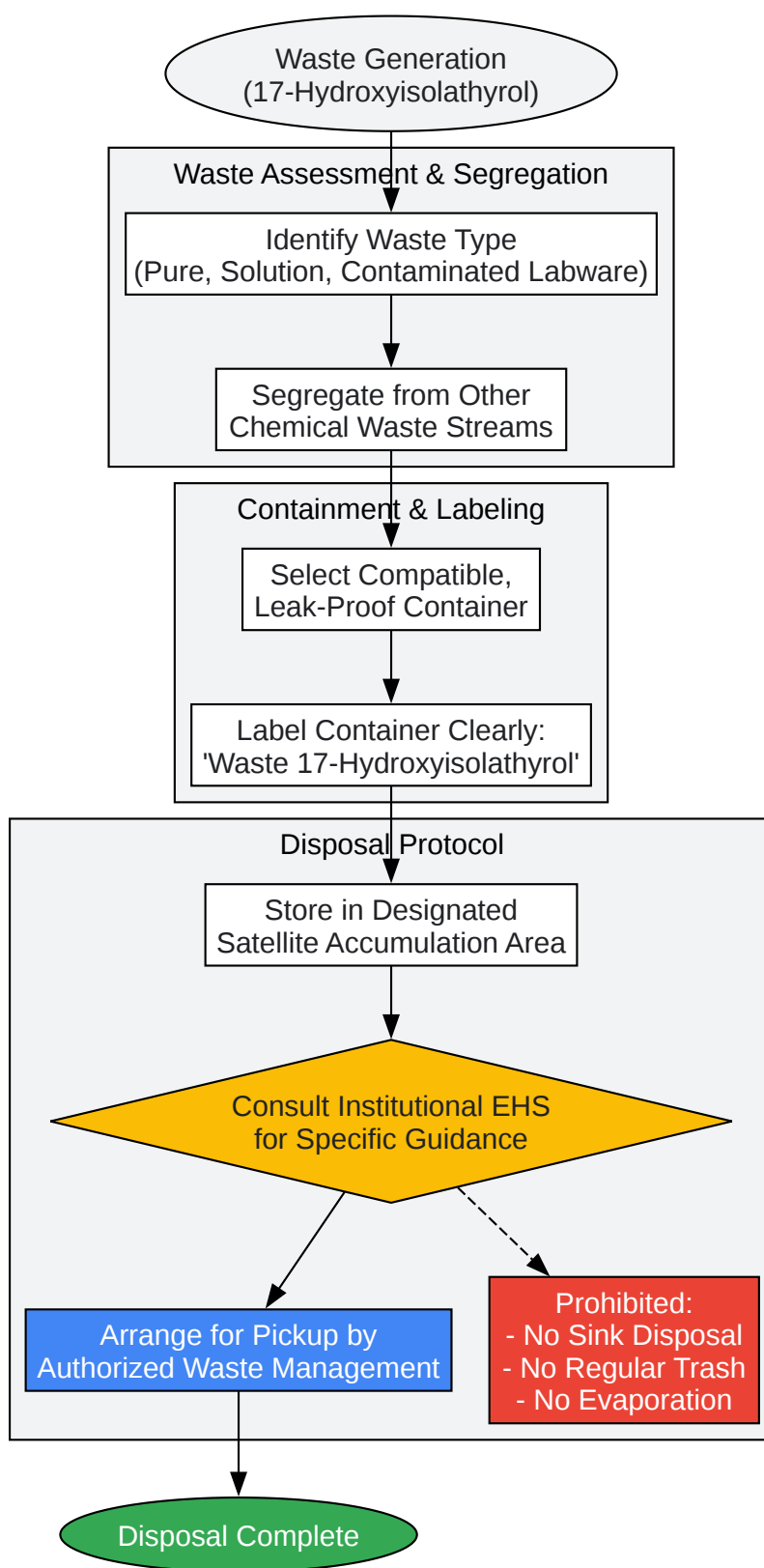
- **Consult EHS:** Before final disposal, consult your institution's Environmental Health and Safety (EHS) department or the relevant waste management office.[7] They will provide specific guidance based on local, state, and federal regulations.
- **Waste Pickup Request:** Submit a hazardous waste collection request to your institution's designated department (e.g., OCRS at Vanderbilt).[7] Laboratory personnel should not transport chemical waste themselves.[7]
- **Prohibited Disposal Methods:**
 - Do NOT dispose of **17-Hydroxyisolathyrol** down the sink or drain.[5][7]
 - Do NOT dispose of it in the regular trash unless explicitly authorized by your EHS department for decontaminated materials.[7]
 - Do NOT use evaporation as a method of disposal in a fume hood.[7]

4. Disposal of Empty Containers:

- **Rinsing:** A container that held **17-Hydroxyisolathyrol** can typically be disposed of as regular trash after it has been thoroughly emptied.[7]
- **Defacing Labels:** Before discarding the empty container, deface or remove all chemical labels to prevent confusion.[4][7]
- **Cap Removal:** Remove the cap from the empty container before placing it in the appropriate recycling or trash receptacle.[7]

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **17-Hydroxyisolathyrol** waste.



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Caption: Logical workflow for the disposal of **17-Hydroxyisolathyrol**.

By following these procedures, laboratory professionals can ensure the safe and compliant disposal of **17-Hydroxyisolathyrol**, contributing to a secure research environment and upholding the principles of responsible chemical management.

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